

Commercial Availability and Technical Guide to 3-Methylpentan-2-amine

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Compound of Interest

Compound Name: 3-Methylpentan-2-amine

Cat. No.: B1274118

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Methylpentan-2-amine**, a short-chain alkylamine of interest in chemical and pharmaceutical research. The guide details its commercial availability from various suppliers, including purity, quantity, and pricing information. Furthermore, it outlines a detailed experimental protocol for its synthesis via reductive amination. While specific biological data on **3-Methylpentan-2-amine** is limited in publicly available literature, this guide discusses the known stimulant properties of structurally related alkylamines and their interactions with monoamine transporters, providing a basis for further investigation into its pharmacological profile.

Commercial Availability

3-Methylpentan-2-amine is commercially available from a number of chemical suppliers, primarily for research and development purposes. It is offered as the free base and as a hydrochloride salt. The availability and pricing vary between suppliers and are subject to change. Below is a summary of currently available information.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
AChemBlock	3-methylpentan-2-amine	35399-81-6	95%	Custom Quote	Inquire
Biosynth	(2R,3S)-3-Methylpentan-2-amine hydrochloride	2193052-02-5	N/A	0.5 g	\$1,469.10
BLDpharm	(2R,3S)-3-Methylpentan-2-amine hydrochloride	2193052-02-5	N/A	Inquire	Inquire
Sigma-Aldrich	3-methylpentan-2-amine	35399-81-6	N/A	Inquire	Inquire
ChemBlink	3-Methylpentan-2-Amine	35399-81-6	N/A	Inquire	Inquire

Note: Pricing and availability are subject to change. "N/A" indicates that the information was not readily available from the supplier's website. It is recommended to contact the suppliers directly for the most current information and to request certificates of analysis.

Synthesis of 3-Methylpentan-2-amine

3-Methylpentan-2-amine can be synthesized through various methods, with reductive amination of 3-methylpentan-2-one being a common and effective approach.^{[1][2][3][4]} Another potential route is the Gabriel synthesis.^{[5][6][7][8][9]}

Experimental Protocol: Reductive Amination of 3-Methylpentan-2-one

This protocol details a one-pot procedure for the synthesis of **3-Methylpentan-2-amine**.

Materials:

- 3-Methylpentan-2-one
- Ammonia (e.g., as ammonium chloride)
- Sodium cyanoborohydride (NaBH_3CN)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Methanol (or other suitable solvent)
- Hydrochloric acid (for workup)
- Sodium hydroxide (for workup)
- Diethyl ether (or other extraction solvent)
- Anhydrous magnesium sulfate (or other drying agent)
- Round-bottom flask
- Magnetic stirrer and stir bar
- pH meter or pH paper
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 3-methylpentan-2-one (1 equivalent) and ammonium chloride (1.5 equivalents) in methanol.
- **pH Adjustment:** Adjust the pH of the solution to a weakly acidic range (pH 6-7) by the careful addition of a suitable acid or base if necessary. This pH is optimal for imine formation.
- **Addition of Reducing Agent:** To the stirring solution, add sodium cyanoborohydride (1.2 equivalents) portion-wise. Caution: Sodium cyanoborohydride is toxic and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- **Reaction Monitoring:** Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to confirm the consumption of the starting ketone.
- **Workup:**
 - Once the reaction is complete, carefully quench the reaction by the slow addition of dilute hydrochloric acid to decompose any remaining reducing agent.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Add water to the residue and wash with diethyl ether to remove any unreacted starting material or non-basic byproducts.
 - Make the aqueous layer basic (pH > 10) by the addition of a concentrated sodium hydroxide solution.
 - Extract the aqueous layer with several portions of diethyl ether.
 - Combine the organic extracts and dry over anhydrous magnesium sulfate.
- **Purification:**
 - Filter to remove the drying agent.
 - Remove the solvent from the filtrate under reduced pressure to yield the crude **3-Methylpentan-2-amine**.
 - The crude product can be further purified by distillation.

Diagram of the Reductive Amination Workflow:



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Caption: Workflow for the synthesis of **3-Methylpentan-2-amine** via reductive amination.

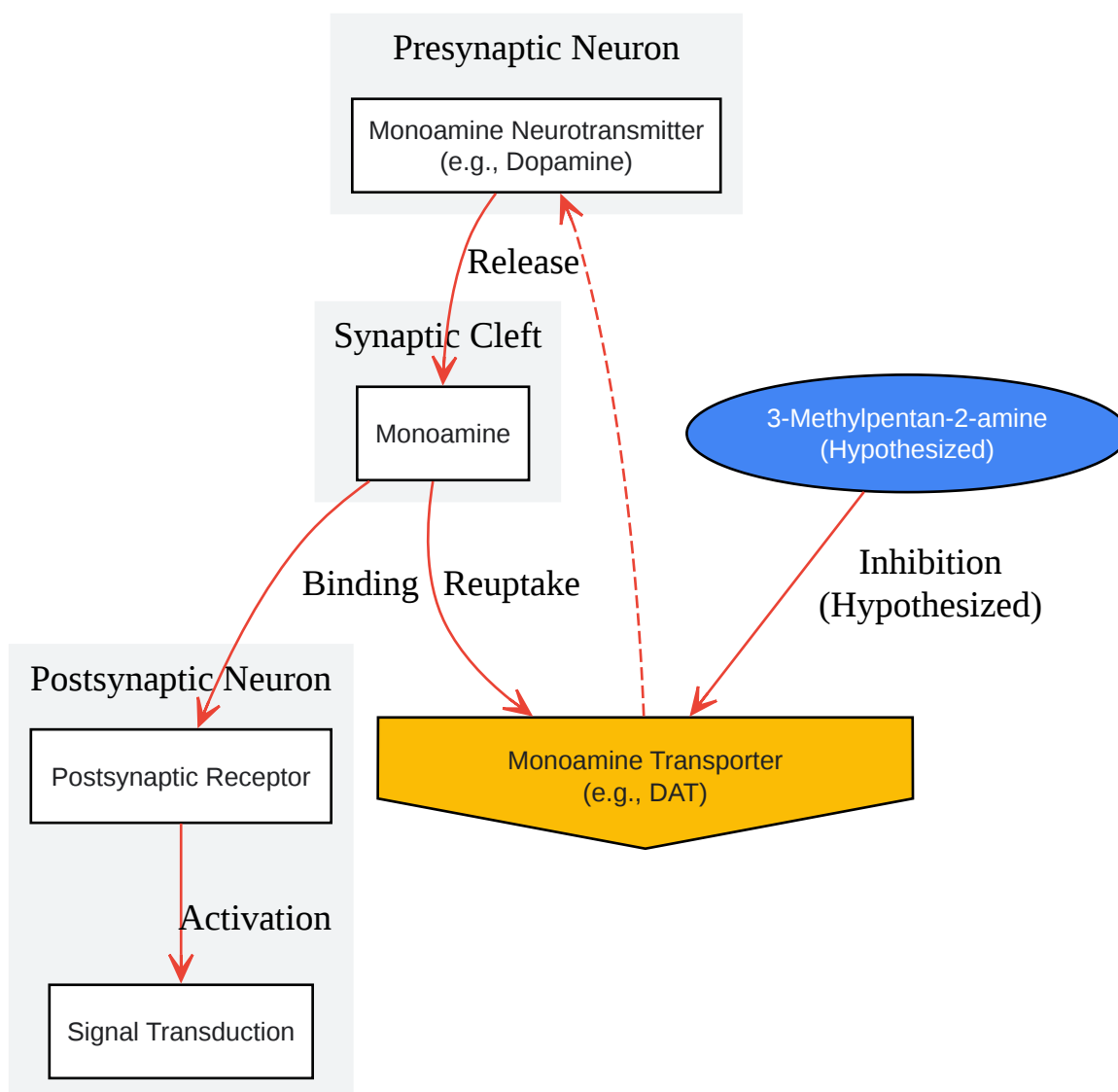
Potential Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the public domain detailing the biological activity, mechanism of action, or signaling pathways of **3-Methylpentan-2-amine**. However, based on its chemical structure as a short-chain alkylamine, it is plausible that it may exhibit stimulant properties, similar to other compounds in this class.

Psychotropic alkylamines that do not contain an aromatic nucleus are known to be biologically active.^[11] Many of these molecules act as stimulants. For instance, the structurally related compound 1,3-dimethylamylamine (DMAA) has been shown to act as a substrate for the dopamine transporter, inhibiting dopamine uptake and regulating its function and localization.^[12] Phenylalkylamines, a broader class of compounds, are known to exert their stimulant effects through interactions with monoamine transporters, including those for dopamine (DAT), norepinephrine (NET), and serotonin (SERT).^{[13][14]} The mechanism of action for many stimulants involves blocking the reuptake of these neurotransmitters, thereby increasing their concentration in the synaptic cleft.^[15]

Given these precedents, it is hypothesized that **3-Methylpentan-2-amine** could interact with monoamine transporters. Further research, such as in vitro transporter binding and uptake assays, would be necessary to confirm this and to elucidate its specific pharmacological profile.

Hypothesized Signaling Pathway Interaction:



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Caption: Hypothesized interaction of **3-Methylpentan-2-amine** with monoamine transporters.

Conclusion

3-Methylpentan-2-amine is a readily available building block for research and development. Its synthesis can be achieved through established methods like reductive amination. While its specific biological functions are not well-documented, its structural similarity to known stimulant alkylamines suggests that it may interact with monoamine transporters. This technical guide provides a foundation for researchers interested in exploring the chemical and pharmacological

properties of this compound. Further investigation is warranted to determine its precise mechanism of action and potential applications in drug development.

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